

An In-depth Technical Guide to the Physical Properties of Ethyl 1-cyanocyclopropanecarboxylate

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Compound of Interest

Compound Name: *Ethyl 1-cyanocyclopropanecarboxylate*

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Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of the core physical properties of **Ethyl 1-cyanocyclopropanecarboxylate**, a key building block in organic synthesis and drug discovery. Understanding these fundamental characteristics is paramount for its effective handling, application in synthetic protocols, and for the development of robust analytical methods.

Chemical Identity and Molecular Structure

Ethyl 1-cyanocyclopropanecarboxylate is a disubstituted cyclopropane derivative containing both a nitrile and an ethyl ester functional group attached to the same carbon atom of the cyclopropane ring.

- Chemical Name: **Ethyl 1-cyanocyclopropanecarboxylate**[\[1\]](#)[\[2\]](#)
- CAS Number: 1558-81-2
- Molecular Formula: C₇H₉NO₂

- Molecular Weight: 139.15 g/mol [3]
- Synonyms: 1-Cyano-1-cyclopropanecarboxylic acid ethyl ester, Ethyl 1-cyanocyclopropane-1-carboxylate[1][2]

The unique strained three-membered ring structure and the presence of two electron-withdrawing groups impart specific reactivity and physical characteristics to the molecule.

Caption: Molecular Structure of **Ethyl 1-cyanocyclopropanecarboxylate**.

Core Physical Properties

The physical state and thermodynamic properties of a compound are critical for its storage, handling, and use in chemical reactions. **Ethyl 1-cyanocyclopropanecarboxylate** is a colorless liquid at ambient temperature.[1]

Property	Value	Source(s)
Appearance	Colorless liquid	
Boiling Point	217 °C (at 760 mmHg)	[1][3][4][5]
	222.8 °C (at 760 mmHg)	
Density	1.077 g/mL (at 25 °C)	[3][4][5]
1.12 g/cm ³	[6]	
Refractive Index (n _{20/D})	1.445	[6][3][4][5]
Flash Point	94.9 °C	[6]
Vapor Pressure	0.0996 mmHg (at 25 °C)	[6]

Expert Insights: The relatively high boiling point is indicative of strong intermolecular dipole-dipole interactions arising from the polar nitrile and ester functional groups. The density, being greater than water, is an important consideration for aqueous workups in synthesis, where it will form the lower organic layer. The refractive index is a useful parameter for rapid purity assessment.

Solubility Profile

While quantitative solubility data is not extensively published, the chemical structure provides strong indications of its solubility characteristics.

- Water: Expected to have low solubility in water due to the nonpolar cyclopropane ring and the ethyl group, despite the presence of polar functional groups.
- Organic Solvents: It is readily soluble in a wide range of common organic solvents, including but not limited to:
 - Ethyl acetate
 - Dichloromethane
 - Chloroform
 - Acetone
 - Tetrahydrofuran (THF)
 - Dimethyl sulfoxide (DMSO)[4]

Causality in Experimental Choices: The choice of solvent for reactions involving **Ethyl 1-cyanocyclopropanecarboxylate** should be guided by the specific reaction conditions and the nature of other reactants. Its good solubility in polar aprotic solvents like DMSO makes it suitable for nucleophilic substitution reactions, as evidenced by its synthesis from ethyl cyanoacetate and 1,2-dibromoethane in DMSO.[4]

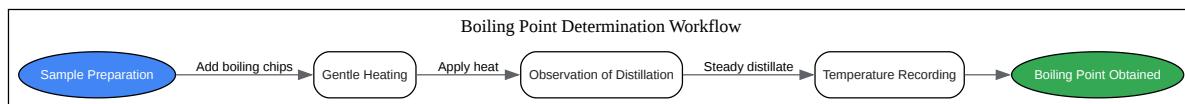
Experimental Protocols for Property Determination

The following outlines standard methodologies for the experimental determination of the key physical properties of **Ethyl 1-cyanocyclopropanecarboxylate**.

Boiling Point Determination

Methodology:

- Place a small volume (2-3 mL) of **Ethyl 1-cyanocyclopropanecarboxylate** into a distillation flask.
- Add a few boiling chips to ensure smooth boiling.
- Insert a thermometer into the neck of the flask, ensuring the top of the bulb is level with the side arm of the distillation apparatus.
- Heat the flask gently using a heating mantle.
- Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.



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Caption: Workflow for Boiling Point Determination.

Density Measurement

Methodology:

- Use a calibrated pycnometer (specific gravity bottle).
- Record the weight of the empty, dry pycnometer.
- Fill the pycnometer with distilled water at a known temperature (e.g., 25 °C) and record the weight.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **Ethyl 1-cyanocyclopropanecarboxylate** at the same temperature and record the weight.

- Calculate the density using the formula: Density = (mass of substance) / (mass of water) * density of water at the measurement temperature.

Refractive Index Measurement

Methodology:

- Calibrate an Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Place a few drops of **Ethyl 1-cyanocyclopropanecarboxylate** onto the prism of the refractometer.
- Close the prism and allow the temperature to equilibrate to 20 °C.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.

Safety and Handling

Based on available safety data, **Ethyl 1-cyanocyclopropanecarboxylate** should be handled with appropriate precautions.

- Hazards: May cause skin, eye, and respiratory irritation.[7]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat.[7]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container. It is classified as a combustible liquid.[4]

Trustworthiness in Practice: Adherence to these handling and storage guidelines is crucial for maintaining the integrity of the compound and ensuring laboratory safety. Always consult the most recent Safety Data Sheet (SDS) before use.[7][8][9]

Conclusion

The physical properties of **Ethyl 1-cyanocyclopropanecarboxylate** are well-defined and critical for its application in synthetic chemistry. Its liquid state at room temperature, high boiling point, and solubility in common organic solvents make it a versatile reagent. A thorough understanding of these properties, coupled with safe handling practices, will enable researchers and drug development professionals to effectively utilize this valuable chemical intermediate.

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